

An In-Depth Technical Guide to N,N-Diethylacetoacetamide: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: *N*-Diethylacetoacetamide

CAS No.: 235-46-3

Cat. No.: B1148280

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This guide provides a comprehensive technical overview of **N,N-Diethylacetoacetamide** (DEAA), a versatile chemical intermediate. Designed for researchers, scientists, and professionals in drug development and chemical synthesis, this document delves into the molecule's structural characteristics, spectroscopic profile, synthesis protocols, and key applications, with a focus on its role as a pivotal building block in modern organic chemistry.

Molecular Structure and Physicochemical Properties

N,N-Diethylacetoacetamide (CAS No. 2235-46-3), with the IUPAC name *N,N*-diethyl-3-oxobutanamide, is a β -keto amide.^[1] Its structure features a central four-carbon chain containing a ketone at the β -position relative to the amide carbonyl. The amide nitrogen is substituted with two ethyl groups. This unique combination of a tertiary amide and a ketone functional group, separated by a methylene unit, dictates its chemical reactivity and utility.

The presence of the active methylene group (the CH₂ between the two carbonyls) is the most significant structural feature. The protons on this carbon are acidic due to the electron-withdrawing effects of the adjacent ketone and amide groups, allowing for easy formation of a stabilized enolate. This enolate is a potent nucleophile, making DEAA a valuable C4 building block in a variety of condensation reactions.

Structural Representation:

Caption: 2D Structural Formula of N,N-Diethylacetoacetamide.

Physicochemical and Spectroscopic Data Summary

The following tables summarize the key physical properties and analytical data for N,N-Diethylacetoacetamide.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₅ NO ₂	[1]
Molecular Weight	157.21 g/mol	[1]
Appearance	Clear, pale yellow to brown liquid	[1]
Density	~0.994 g/mL at 20 °C	[2]
Melting Point	-70 °C	[1]
Boiling Point	85 - 87 °C at 1 hPa	
Flash Point	94 °C (closed cup)	[2]
Solubility	Soluble in water	[1]

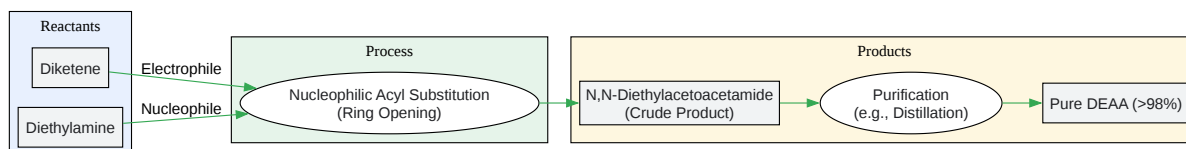
Spectroscopic Data	Interpretation of Key Features
^1H NMR (400 MHz, CDCl_3)	δ ~3.4 ppm (q, 4H, N-CH ₂), ~3.5 ppm (s, 2H, CO-CH ₂ -CO), ~2.3 ppm (s, 3H, CO-CH ₃), ~1.1 ppm (t, 6H, N-CH ₂ -CH ₃). The singlet at ~3.5 ppm is characteristic of the active methylene protons.
^{13}C NMR	Expect signals for: two carbonyl carbons (amide and ketone), the active methylene carbon, the methyl carbon of the acetyl group, and two distinct carbons for the N-ethyl groups.
FTIR (Neat)	Strong absorption bands expected around 1715 cm^{-1} (ketone C=O stretch) and 1640 cm^{-1} (tertiary amide C=O stretch). C-H stretching bands will appear around 2850-3000 cm^{-1} .
Mass Spec (GC-MS)	Molecular ion peak (M^+) at $m/z = 157$. Common fragment ions include $m/z = 58$ and $m/z = 43$, corresponding to fragmentation of the amide and acetyl groups, respectively. [1]

Synthesis of N,N-Diethylacetoacetamide

The primary industrial synthesis of **N,N-Diethylacetoacetamide** involves the reaction of diketene with diethylamine.[\[1\]](#) This reaction is an efficient method for producing acetoacetamides.

Reaction Mechanism and Workflow

The synthesis proceeds via the nucleophilic attack of diethylamine on one of the carbonyl carbons of the strained β -lactone ring of diketene. This attack leads to the opening of the ring and subsequent formation of the stable amide product. The reaction is typically exothermic and proceeds readily.



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Caption: General workflow for the synthesis of DEAA.

Representative Experimental Protocol

Objective: To synthesize **N,N-Diethylacetoacetamide** from diketene and diethylamine.

Materials:

- Diketene (1.0 mol)
- Diethylamine (1.05 mol, slight excess)
- Toluene or other inert solvent (optional, can be run neat)
- Ice-water bath

Procedure:

- To a reaction vessel equipped with a mechanical stirrer, dropping funnel, and thermometer, add diethylamine (1.05 mol). If using a solvent, add it at this stage.
- Cool the reaction vessel in an ice-water bath to maintain a temperature between 0-10 °C.
- Slowly add diketene (1.0 mol) dropwise from the dropping funnel to the stirred diethylamine solution. The rate of addition should be controlled to keep the internal temperature below 20 °C. The reaction is exothermic.

- After the addition is complete, allow the reaction mixture to stir at room temperature for 1-2 hours to ensure the reaction goes to completion.
- (Workup) The resulting crude **N,N-Diethylacetoacetamide** can be purified by vacuum distillation. The solvent (if used) is removed first, followed by the distillation of the product under reduced pressure.
- Collect the fraction corresponding to pure **N,N-Diethylacetoacetamide**. The purity should be verified by GC analysis.

Expert Insight: The key to this synthesis is temperature control. The reaction between diketene and amines is highly exothermic. Uncontrolled addition can lead to a rapid temperature increase, potentially causing side reactions or boiling of the reactants. Using a slight excess of the amine ensures that all the highly reactive diketene is consumed.

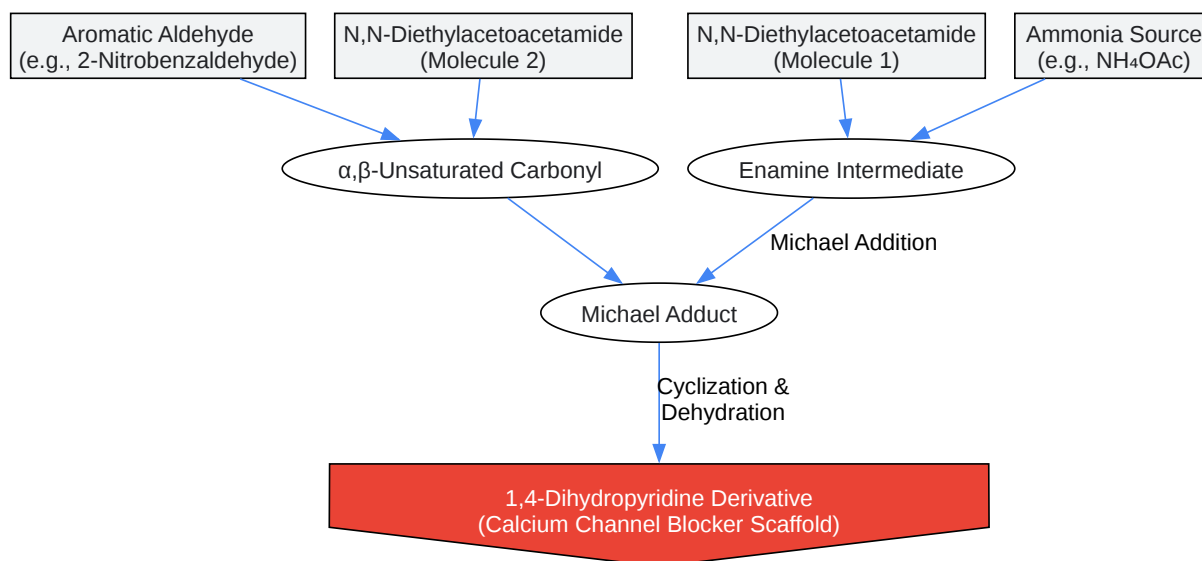
Chemical Reactivity and Applications in Synthesis

The utility of DEAA stems from the reactivity of its active methylene group, which allows it to serve as a versatile precursor in the synthesis of more complex molecules, particularly heterocycles.

The Hantzsch Dihydropyridine Synthesis: A Case Study in Drug Development

A prominent application of DEAA is in the Hantzsch pyridine synthesis, a multi-component reaction that produces dihydropyridines (DHPs).^{[3][4][5]} 1,4-Dihydropyridine derivatives form the backbone of a major class of calcium channel blockers used to treat hypertension and cardiovascular diseases, with Nifedipine being a well-known example.^{[3][6][7]}

In this reaction, DEAA serves as the β -ketoester component. The overall reaction involves the condensation of an aldehyde, an ammonia source (like ammonium acetate), and two equivalents of a β -dicarbonyl compound. When DEAA is used, it results in a dihydropyridine ring substituted with diethylaminocarbonyl groups.



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Caption: The Hantzsch synthesis using DEAA to form a dihydropyridine core.

This synthetic route is highly valued in pharmaceutical development because it allows for the creation of diverse molecular libraries by simply varying the aldehyde and the β-dicarbonyl components, enabling the fine-tuning of pharmacological activity.

Other Key Applications

- Agrochemicals: DEAA is a key intermediate in the manufacture of certain insecticides, such as the organophosphate insecticide Phosphamidon.[8]
- Pigments and Dyes: Its ability to undergo condensation reactions makes it a useful building block for various colorants.

Analytical Quality Control

Ensuring the purity of **N,N-Diethylacetoacetamide** is critical for its use in pharmaceutical and fine chemical synthesis. Gas chromatography (GC) is the primary method for assaying purity and identifying potential impurities.

Representative GC Method

While a specific validated method for DEAA is proprietary to manufacturers, a typical quality control method would resemble the following, based on standard practices for similar analytes.

- Instrument: Gas chromatograph with a Flame Ionization Detector (FID).
- Column: A mid-polarity capillary column (e.g., DB-5 or equivalent), 30 m x 0.25 mm ID, 0.25 μm film thickness.
- Carrier Gas: Helium or Hydrogen, at a constant flow rate.
- Temperatures:
 - Injector: 250 °C
 - Detector: 280 °C
 - Oven Program: Initial temperature of 80 °C, hold for 2 minutes, then ramp at 10 °C/min to 240 °C, hold for 5 minutes.
- Injection: 1 μL , split ratio 50:1.
- Sample Preparation: Dilute the sample in a suitable solvent like acetone or ethyl acetate.

This method would effectively separate DEAA from residual starting materials (diethylamine) and other potential by-products. Purity is typically reported as >98% by area percent.

Safety and Handling

N,N-Diethylacetoacetamide is considered to have low acute toxicity. However, as with all chemicals, appropriate safety precautions must be observed.

- GHS Classification: Not classified as a hazardous substance under most GHS reports, though it can be a mild skin irritant.^[1]
- Personal Protective Equipment (PPE): Wear standard laboratory PPE, including safety glasses, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Handling: Use in a well-ventilated area or under a chemical fume hood. Avoid contact with skin, eyes, and clothing.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents. Keep containers tightly closed.

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